

Application Notes and Protocols: [11C]GSK215083 Radiosynthesis and Quality Control

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Compound of Interest

Compound Name: GSK215083

Cat. No.: B15579285

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Introduction

[11C]**GSK215083** is a positron emission tomography (PET) radioligand used for imaging 5-HT₆ receptors in the brain. Its synthesis involves the methylation of a precursor molecule using a carbon-11 labeled methylating agent. This document provides detailed procedures for the radiosynthesis and quality control of [11C]**GSK215083**, intended to ensure the production of a high-quality radiotracer for preclinical and clinical research.

Radiosynthesis of [11C]GSK215083

The radiosynthesis of [11C]**GSK215083** is achieved through the N-methylation of the desmethyl precursor, 3-((3-fluorophenyl)sulfonyl)-8-(piperazin-1-yl)quinoline, using [11C]methyl triflate.

Materials and Reagents

Material/Reagent	Supplier	Grade
N-desmethyl-GSK215083 precursor	Commercially available	≥98% purity
2,2,6,6-Tetramethylpiperidine	Commercially available	Anhydrous, ≥99%
Methanol (MeOH)	Commercially available	Anhydrous
Acetonitrile (MeCN)	Commercially available	Anhydrous, HPLC grade
[11C]Methyl triflate ([11C]CH ₃ OTf)	Produced in-house	N/A
Water for Injection (WFI)	Commercially available	USP grade
Ethanol (EtOH)	Commercially available	USP grade
Saline (0.9% NaCl)	Commercially available	USP grade

Experimental Protocol: Radiosynthesis

- Preparation of the Precursor Solution: Dissolve 1 mg of the N-desmethyl-**GSK215083** precursor in 300 µL of a 2:1 mixture of methanol and acetonitrile.
- Radiolabeling Reaction:
 - Transfer the prepared precursor solution to a reaction vessel.
 - Add 10 µL of 2,2,6,6-tetramethylpiperidine to the vessel.
 - Bubble the produced [11C]methyl triflate through the solution at 80°C.
 - Allow the reaction to proceed for 5 minutes at 80°C.
- Quenching and Preparation for Purification:
 - After 5 minutes, quench the reaction by adding 500 µL of the semi-preparative HPLC mobile phase.
 - The mixture is now ready for purification.

Purification

Purification of [11C]**GSK215083** is performed using semi-preparative reverse-phase high-performance liquid chromatography (RP-HPLC).

Semi-Preparative HPLC Conditions

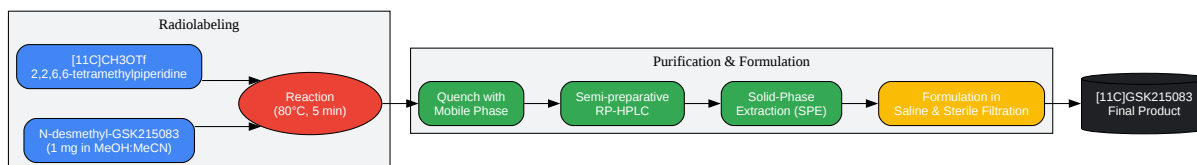
Parameter	Specification
Column	SphereClone ODS(2) C18 (or equivalent)
Mobile Phase	Acetonitrile / Ammonium Formate Buffer (e.g., 50mM, pH 4.5)
Gradient	Isocratic or Gradient (e.g., 40-60% Acetonitrile over 15 min)
Flow Rate	4-6 mL/min*
Detection	UV (e.g., 254 nm) and radioactivity detector

*Note: Optimal mobile phase composition and gradient may require methods development.

Formulation

- The collected HPLC fraction containing [11C]**GSK215083** is diluted with Water for Injection.
- The solution is then passed through a C18 solid-phase extraction (SPE) cartridge to remove HPLC solvents.
- The radiotracer is eluted from the SPE cartridge with a small volume of ethanol.
- The final product is formulated in sterile saline for injection and passed through a 0.22 µm sterile filter.

Radiosynthesis Workflow Diagram



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Caption: Radiosynthesis and purification workflow for [11C]GSK215083.

Quality Control of [11C]GSK215083

A series of quality control tests must be performed on the final product to ensure its identity, purity, and suitability for administration.

Quality Control Specifications

Test	Method	Acceptance Criteria
Appearance	Visual Inspection	Clear, colorless, and free of particulate matter
pH	pH meter or strip	4.5 - 7.5
Radionuclidic Identity	Gamma-ray spectroscopy	Principal gamma photon at 511 keV
Radionuclidic Purity	Half-life measurement	19.8 - 21.0 minutes
Radiochemical Identity	Analytical RP-HPLC	Retention time of the main radioactive peak matches that of the GSK215083 reference standard
Radiochemical Purity	Analytical RP-HPLC	≥ 95%
Molar Activity	Calculated from radioactivity and mass	≥ 37 GBq/μmol (1 Ci/μmol) at the time of injection
Residual Solvents	Gas Chromatography (GC)	Ethanol: < 5000 ppm Acetonitrile: < 410 ppm
Bacterial Endotoxins	Limulus Amebocyte Lysate (LAL) test	< 175 EU / V (V = max. recommended dose in mL)
Sterility	USP <71> Sterility Tests	No microbial growth (may be performed retrospectively)

Experimental Protocol: Quality Control

- Appearance and pH: Visually inspect the final product vial. Measure the pH of a small aliquot.
- Radionuclidic Identity and Purity: Use a gamma-ray spectrometer to confirm the 511 keV peak. Measure the radioactivity over time to determine the half-life.
- Radiochemical Identity and Purity:
 - Inject a sample of the final product onto an analytical RP-HPLC system.

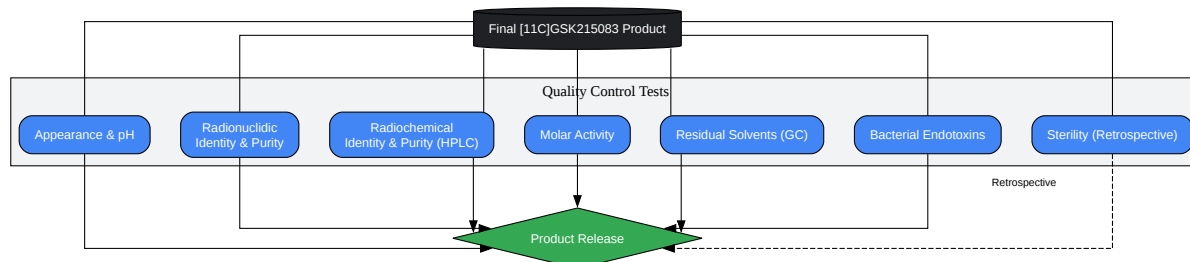
- Inject a sample of the non-radioactive **GSK215083** reference standard.
- Confirm that the retention time of the major radioactive peak corresponds to the retention time of the reference standard.
- Calculate the radiochemical purity by integrating the peak areas of all radioactive species in the chromatogram.

Analytical HPLC Conditions

Parameter	Specification
Column	SphereClone C18, 250 x 4.6 mm (or equivalent)
Mobile Phase	Acetonitrile : 70 mM NaH ₂ PO ₄ (70:30)
Flow Rate	2.0 mL/min
Detection	UV (e.g., 254 nm) and radioactivity detector
Retention Time	Approximately 4.8 minutes

- Molar Activity:
 - Measure the total radioactivity of the batch using a dose calibrator.
 - Determine the mass of **GSK215083** by comparing the UV peak area of the product to a standard curve of the reference standard.
 - Calculate the molar activity (Activity / moles).
- Residual Solvents: Analyze a sample using a validated GC method to quantify residual ethanol and acetonitrile.
- Bacterial Endotoxins and Sterility: Perform these tests according to USP guidelines. Due to the short half-life of Carbon-11, the product may be released for use before completion of the sterility test.

Quality Control Workflow Diagram



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Caption: Quality control testing workflow for [11C]GSK215083.

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